

Dimethyl 5-methylisophthalate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dimethyl 5-methylisophthalate*

Cat. No.: *B100528*

[Get Quote](#)

In-Depth Technical Guide: Dimethyl 5-methylisophthalate

This guide provides an in-depth look at the core physicochemical properties of **Dimethyl 5-methylisophthalate**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular characteristics of **Dimethyl 5-methylisophthalate** are summarized below. This data is essential for a variety of experimental and theoretical applications, from reaction stoichiometry to spectroscopic analysis.

Property	Value
Molecular Formula	C11H12O4[1][2][3]
Molecular Weight	208.211 g/mol [1]
Exact Mass	208.073563 u[1]
CAS Number	17649-58-0[1][2]

Experimental Protocols

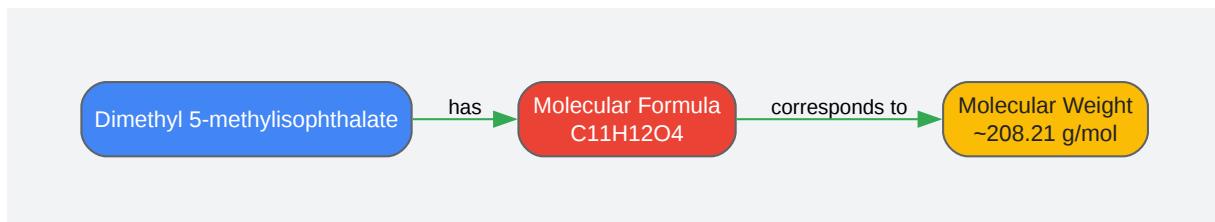
Detailed experimental protocols for the determination of molecular weight and formula, while not explicitly detailed in the provided search results, generally follow standard analytical chemistry techniques.

Molecular Formula Determination: The molecular formula is typically determined using a combination of elemental analysis and mass spectrometry. Elemental analysis provides the empirical formula by determining the percentage composition of each element (carbon, hydrogen, oxygen). High-resolution mass spectrometry can then be used to determine the exact molecular weight, which allows for the confirmation of the molecular formula.

Molecular Weight Determination: Mass spectrometry is the primary technique for determining the molecular weight of a compound. In this method, the molecule is ionized, and the mass-to-charge ratio of the resulting ions is measured. This allows for a very precise determination of the molecular weight.

Logical Relationships

The following diagram illustrates the relationship between the compound's name, its molecular formula, and its molecular weight.



[Click to download full resolution via product page](#)

Conceptual relationship of **Dimethyl 5-methylisophthalate** properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl 5-methylisophthalate | CAS#:17649-58-0 | Chemsoc [chemsrc.com]
- 2. Dimethyl 5-methylisophthalate | CymitQuimica [cymitquimica.com]
- 3. Dimethyl 5-methylisophthalate | C11H12O4 | CID 10921702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dimethyl 5-methylisophthalate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100528#dimethyl-5-methylisophthalate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com